

A Technical Guide to the Physical Properties of Methyl Methanesulfonylacetate

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Compound of Interest

Compound Name: Methyl Methanesulfonylacetate

Cat. No.: B1334190

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Introduction

Methyl Methanesulfonylacetate, with the CAS number 62020-09-1, is a carboxylic acid ester that serves as a valuable organic reagent.^[1] Its utility is noted in various synthetic applications, including organic, chemical, intermediate, and pharmaceutical synthesis. This document provides a comprehensive overview of the known physical properties of **Methyl Methanesulfonylacetate**, along with generalized experimental protocols for their determination.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Methyl Methanesulfonylacetate**.

Property	Value	Source(s)
Molecular Formula	C4H8O4S	[1][2][3][4]
Molecular Weight	152.17 g/mol	[1][2][3][4][5]
Appearance	White to Orange to Green powder to crystal	[1][3][4]
Melting Point	62 °C	[1][3][4][5]
Boiling Point	296.3 ± 23.0 °C (Predicted)	[1][3][4]
112 °C / 10 mmHg	[6]	
Density	1.277 ± 0.06 g/cm ³ (Predicted)	[1][3][4]
Solubility	Insoluble in water; Soluble in methanol.	[1][3][4][5]
Flash Point	133 °C	[1]
94 °C	[6]	
Refractive Index	1.437	[1]
Vapor Pressure	0.00145 mmHg at 25°C	[1]
Storage Temperature	2-8°C	[1][3][4]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of a specific compound like **Methyl Methanesulfonylacetate** are not always published. However, standard methodologies for organic compounds are applicable.

Melting Point Determination

The melting point of a solid organic compound can be determined using a melting point apparatus.[7]

Objective: To determine the temperature range over which the solid compound melts.

Apparatus:

- Melting point apparatus (e.g., Vernier Melt Station or similar)
- Capillary tubes
- Mortar and pestle
- Spatula

Procedure:

- Ensure the **Methyl Methanesulfonylacetate** sample is dry and finely powdered. If necessary, gently grind the crystalline sample using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a controlled rate. For an unknown compound, a rapid heating rate can be used to find an approximate melting point, followed by a slower, more precise measurement (1-2 °C per minute) with a fresh sample.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).

Boiling Point Determination by Simple Distillation

The boiling point of a liquid organic compound is the temperature at which its vapor pressure equals the atmospheric pressure.^[7] For a high-boiling point solid like **Methyl Methanesulfonylacetate**, this would be performed under reduced pressure.

Objective: To determine the boiling point of a liquid at a specific pressure.

Apparatus:

- Round-bottom flask
- Distillation head (still head)
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or sand bath
- Vacuum source and manometer
- Boiling chips

Procedure:

- Place a sample of **Methyl Methanesulfonylacetate** (melted, if starting from solid) into the round-bottom flask, along with a few boiling chips.
- Assemble the simple distillation apparatus, ensuring all joints are properly sealed for vacuum application.
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that will distill.^[7]
- Connect the apparatus to a vacuum source.
- Begin heating the sample gently.
- Record the pressure from the manometer.
- As the liquid boils, the vapor will rise, and the temperature on the thermometer will increase and then stabilize. This stable temperature is the boiling point at the recorded pressure.^[7]
- Collect the condensed liquid (distillate) in the receiving flask.
- Never distill to dryness.^[7]

Solubility Test

This qualitative test determines the solubility of a substance in a given solvent.

Objective: To determine if **Methyl Methanesulfonylacetate** is soluble in various solvents.

Apparatus:

- Test tubes
- Spatula
- Vortex mixer (optional)
- Various solvents (e.g., water, methanol, diethyl ether, hexane)

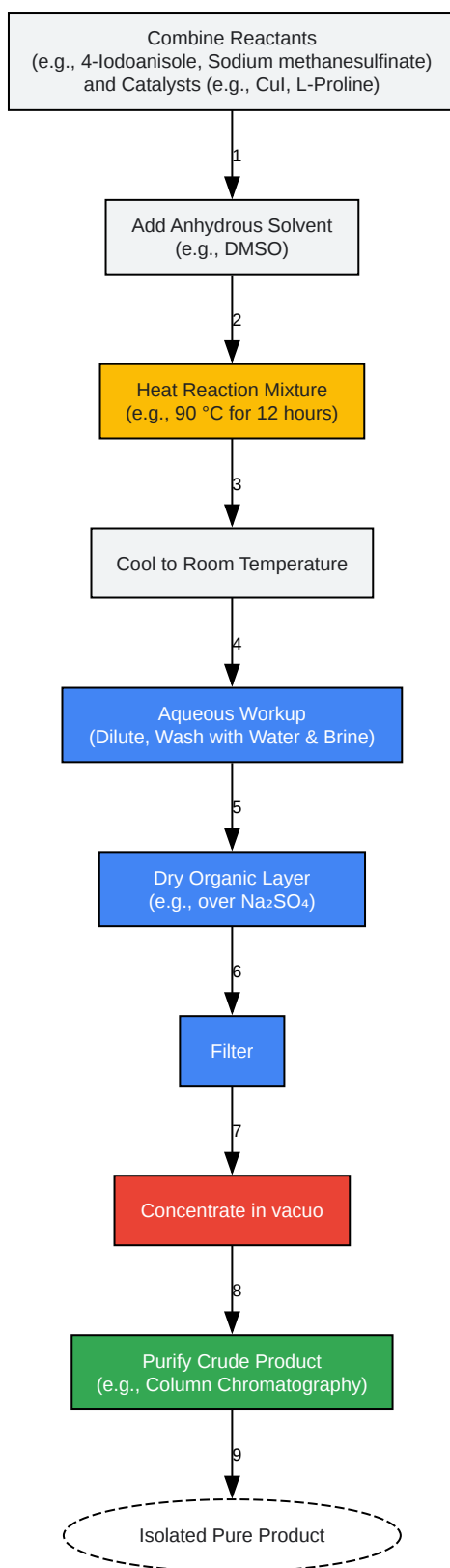
Procedure:

- Place a small, measured amount (e.g., 10-20 mg) of **Methyl Methanesulfonylacetate** into a test tube.
- Add approximately 1 mL of the chosen solvent to the test tube.
- Agitate the mixture, for instance by using a vortex mixer, for 1-2 minutes.
- Observe if the solid dissolves completely. If it does, the compound is soluble. If it remains undissolved, it is insoluble. Partial dissolution indicates partial solubility.
- Repeat the process for each solvent to be tested.

Visualizations

General Synthesis Workflow

Methyl Methanesulfonylacetate is an ester, and its synthesis would likely follow a variation of an esterification reaction. The following diagram illustrates a generalized workflow for a laboratory-scale organic synthesis, such as the synthesis of a sulfone compound.



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Caption: Generalized experimental workflow for the synthesis of an aryl sulfone.[8]

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Methyl Methanesulfonylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334190#what-are-the-physical-properties-of-methyl-methanesulfonylacetate]

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